

An In-depth Technical Guide to the Safety and Handling of 5-Methylheptanal

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Compound of Interest

Compound Name: 5-Methylheptanal

Cat. No.: B13604506

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling considerations for **5-Methylheptanal**. Due to the limited availability of specific toxicological data for **5-Methylheptanal**, this document incorporates information from structurally similar aliphatic aldehydes, such as 2-methylheptanal and 6-methylheptanal, to provide a thorough assessment of potential hazards. All recommendations are based on established safety protocols and an understanding of aldehyde toxicity.

Chemical and Physical Properties

5-Methylheptanal is an organic compound with the molecular formula $C_8H_{16}O$.^[1] A clear understanding of its physical and chemical properties is fundamental to its safe handling and storage.

Property	Value	Source
Molecular Formula	C8H16O	[1]
Molecular Weight	128.21 g/mol	[1]
CAS Number	75579-88-3	[1]
Appearance	No data available for 5-Methylheptanal. Assumed to be a liquid based on related compounds.	
Boiling Point	No data available for 5-Methylheptanal. For 2-methylheptanal: 163°C at 760 mmHg.	[2]
Flash Point	No data available for 5-Methylheptanal. For 2-methylheptanal: 42.2°C.	[2]
Water Solubility	No data available for 5-Methylheptanal. 2-methylheptanal is slightly soluble in water.	[2]

Hazard Identification and Classification

Based on information for structurally related aldehydes, **5-Methylheptanal** is anticipated to be a flammable liquid and an irritant. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication.

GHS Classification (based on 6-Methylheptanal)[3]

- Flammable Liquids: Category 3 (H226: Flammable liquid and vapor)
- Skin Corrosion/Irritation: Category 2 (H315: Causes skin irritation)
- Serious Eye Damage/Eye Irritation: Category 2A (H319: Causes serious eye irritation)

Hazard Statements:

- H226: Flammable liquid and vapor.[\[3\]](#)
- H315: Causes skin irritation.[\[3\]](#)
- H319: Causes serious eye irritation.[\[3\]](#)

Toxicological Profile

The toxicological effects of aldehydes are primarily attributed to their reactivity, leading to the formation of adducts with cellular macromolecules such as proteins and DNA. This can result in cellular dysfunction and cytotoxicity. A key enzyme involved in the detoxification of aldehydes is Aldehyde Dehydrogenase 2 (ALDH2), which metabolizes aldehydes into less toxic carboxylic acids.

Acute Toxicity Data (for 2-Methylheptanal)

Route of Exposure	Species	Value	Source
Oral	Rat	LD50: 3730 mg/kg	[2]
Oral	Mouse	LD50: 3550 mg/kg	[2]

No specific acute dermal or inhalation toxicity data were found for **5-Methylheptanal** or its close isomers.

Mechanisms of Toxicity

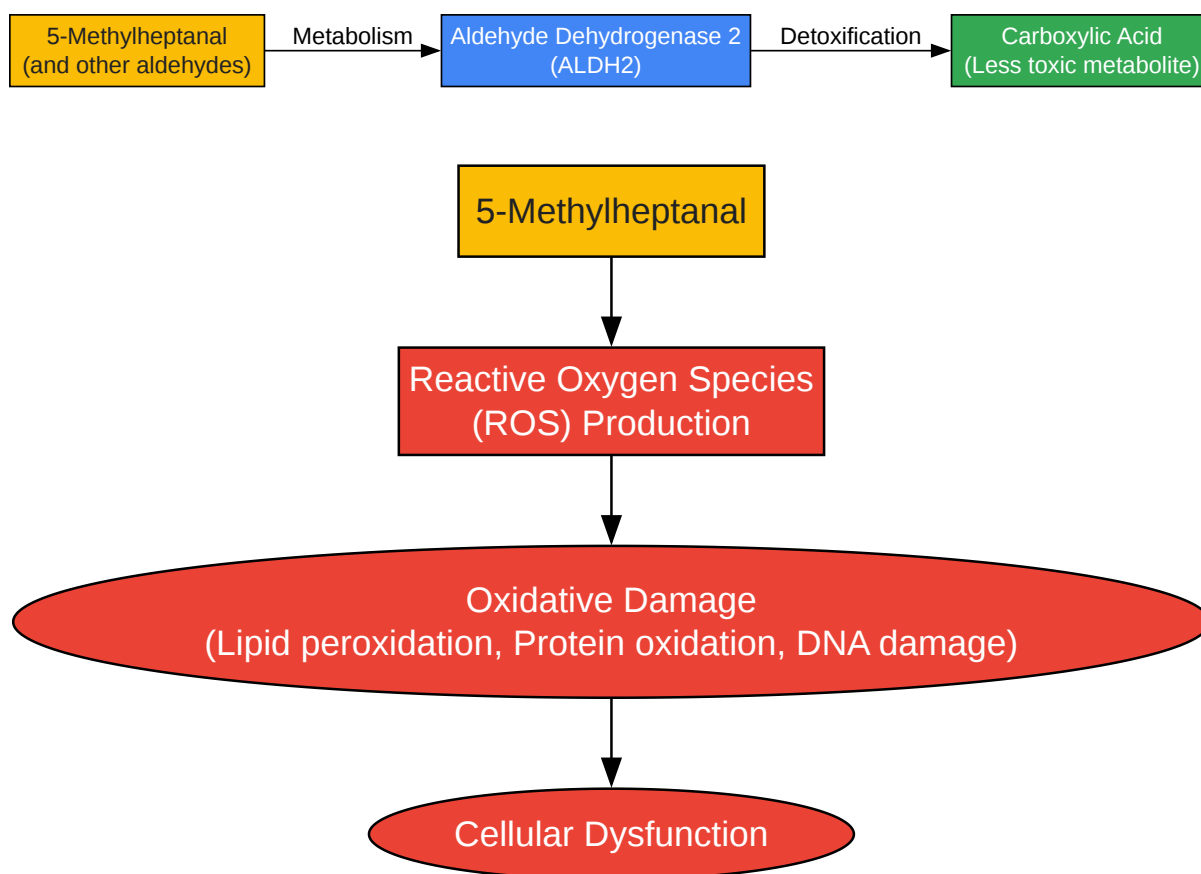
Aldehyde toxicity is a complex process involving multiple cellular pathways. Key mechanisms include:

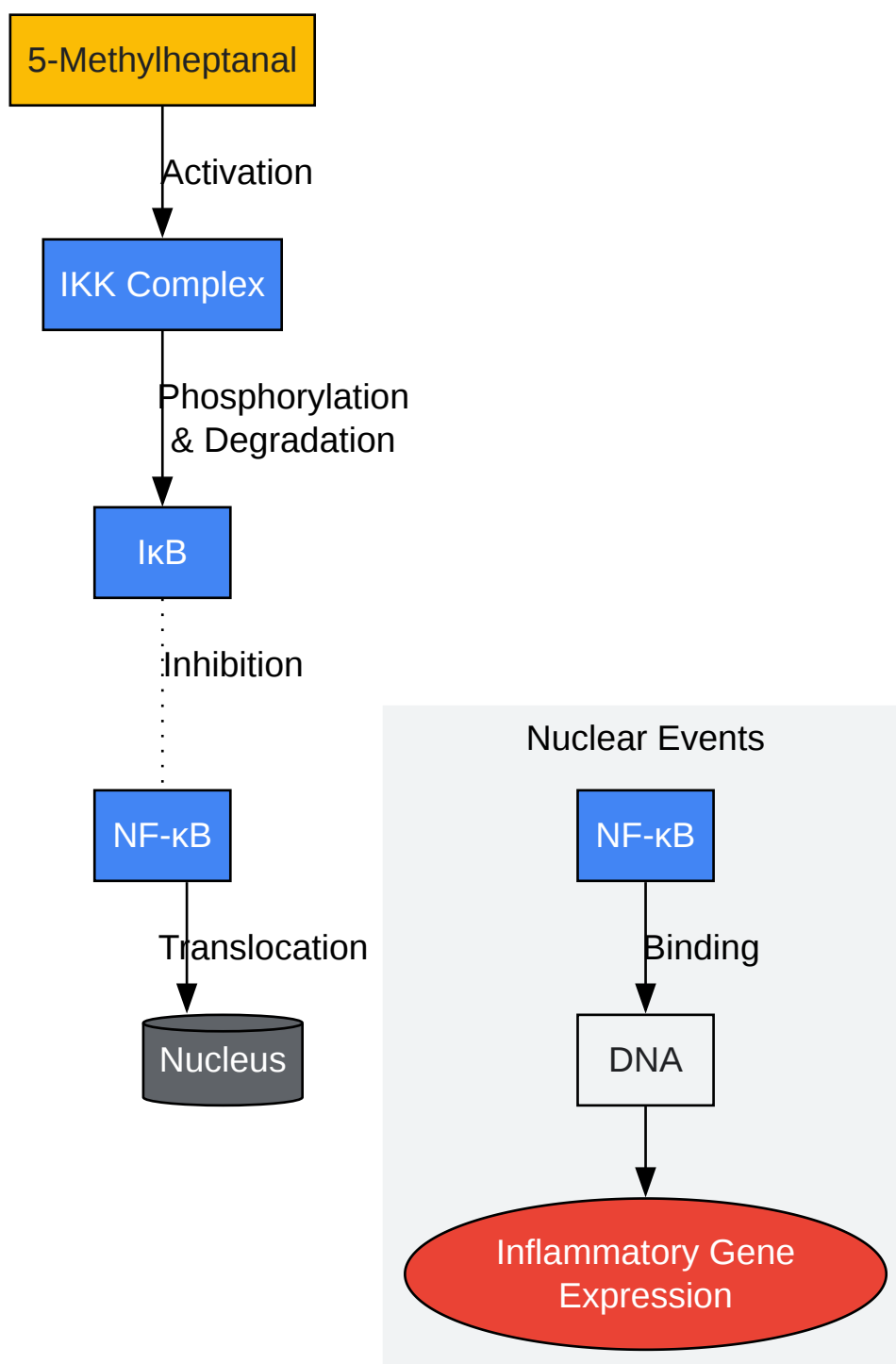
- **Oxidative Stress:** Aldehydes can induce the production of reactive oxygen species (ROS), leading to oxidative damage to cellular components.
- **Protein and DNA Adduct Formation:** The electrophilic nature of the aldehyde group allows it to react with nucleophilic sites on proteins and DNA, forming adducts that can impair their function.

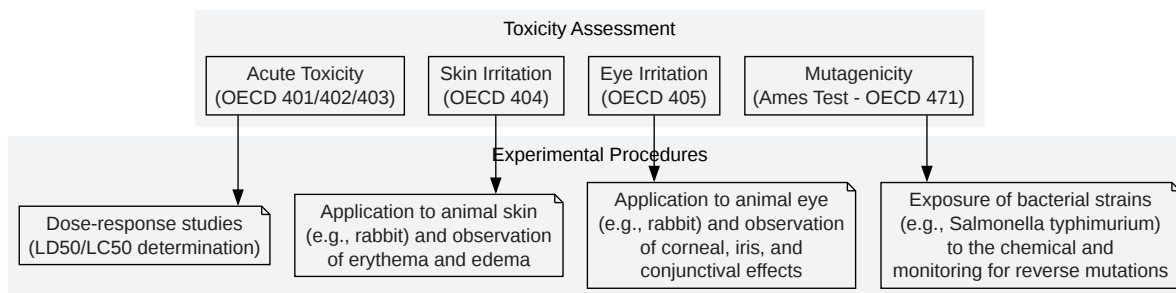
- Inflammation: Aldehydes can activate pro-inflammatory signaling pathways, such as the NF- κ B pathway, contributing to tissue damage.

Signaling Pathways in Aldehyde Toxicity

The following diagrams illustrate key signaling pathways implicated in the cellular response to aldehyde exposure.







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References

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